

Dimethyl Adipate: A Green Solvent for a New Era of Organic Synthesis

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Compound of Interest

Compound Name: Dimethyladipate

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Application Note & Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the quest for sustainable chemical processes, the choice of solvent is paramount. Dimethyl adipate (DMA), a biodegradable, non-toxic, and low-volatility dibasic ester, is emerging as a promising green solvent for a variety of organic reactions. Derived from adipic acid, which can be sourced from renewable feedstocks, DMA offers a safer and more environmentally benign alternative to traditional volatile organic compounds (VOCs). This document provides detailed application notes and protocols for the use of dimethyl adipate in organic synthesis, with a focus on its physical properties, applications in key reaction types, and its role in fostering greener laboratory and industrial practices.

Physicochemical and Toxicological Properties

Dimethyl adipate's favorable physicochemical properties make it an attractive solvent for a range of applications. Its high boiling point and low vapor pressure reduce solvent loss through evaporation and minimize worker exposure to harmful fumes. Furthermore, its low toxicity and ready biodegradability lessen its environmental impact.^[1]

Table 1: Physicochemical Properties of Dimethyl Adipate^{[2][3][4]}

Property	Value
Molecular Formula	C8H14O4
Molecular Weight	174.19 g/mol
Appearance	Colorless liquid
Boiling Point	227-230 °C
Melting Point	8-10.3 °C
Density	1.062 g/mL at 20 °C
Flash Point	107 °C
Water Solubility	Sparingly soluble
Solubility in Organic Solvents	Miscible with alcohols and ethers

Table 2: Toxicological and Environmental Profile of Dimethyl Adipate[1][4][5]

Parameter	Value/Information
Acute Toxicity (Oral, Rat LD50)	> 5,000 mg/kg
Skin Irritation	Non-irritating
Eye Irritation	May cause slight irritation
Biodegradability	Readily biodegradable (75% in 28 days)
Aquatic Toxicity (LC50, Fathead Minnow, 96h)	18-24 mg/L
Bioaccumulation Potential	Low (BCF < 500, logPow = 1.03)

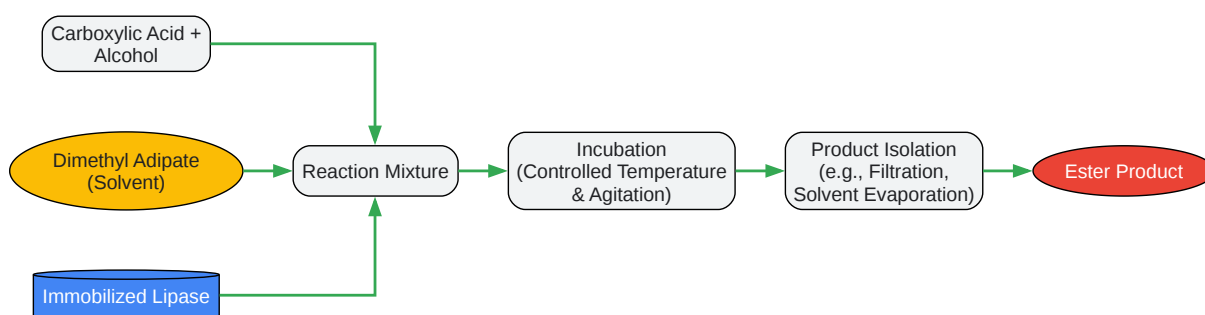
Applications in Organic Synthesis

Dimethyl adipate's properties make it a suitable medium for various organic transformations, particularly those requiring higher reaction temperatures. While its application is still an emerging area of research, its potential has been demonstrated in several key reaction classes.

Lipase-Catalyzed Reactions

The use of enzymes in organic synthesis is a cornerstone of green chemistry. Lipases, in particular, are widely used for their ability to catalyze esterification, transesterification, and hydrolysis reactions with high selectivity. Dimethyl adipate can serve as a suitable medium for these biocatalytic transformations.

Workflow for Lipase-Catalyzed Esterification



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Caption: Workflow for a typical lipase-catalyzed esterification reaction using dimethyl adipate as the solvent.

Experimental Protocol: Lipase-Catalyzed Synthesis of an Ester

This protocol is a general guideline for a lipase-catalyzed esterification reaction in dimethyl adipate. Optimization of reaction conditions (temperature, reaction time, enzyme loading) may be necessary for specific substrates.

Materials:

- Carboxylic acid (1.0 mmol)

- Alcohol (1.2 mmol)
- Immobilized lipase (e.g., Novozym 435, 50-100 mg)
- Dimethyl adipate (5 mL)
- Molecular sieves (optional, to remove water)

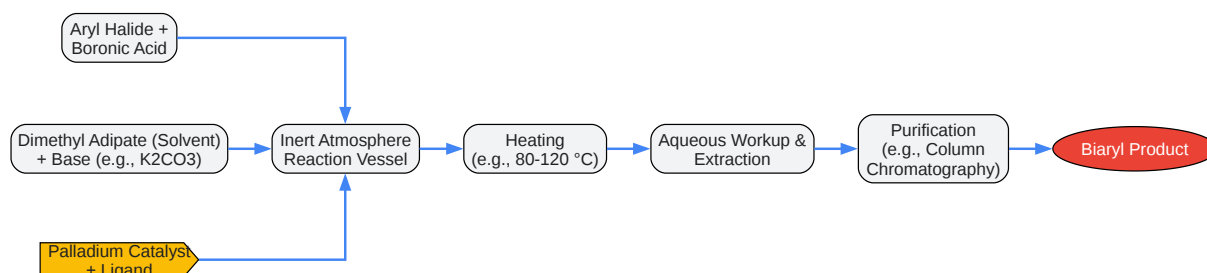
Procedure:

- To a clean, dry round-bottom flask, add the carboxylic acid, alcohol, and dimethyl adipate.
- If desired, add activated molecular sieves to the reaction mixture to remove water produced during the reaction, which can improve the equilibrium conversion.
- Add the immobilized lipase to the reaction mixture.
- Stir the reaction mixture at a controlled temperature (typically 40-60 °C) and monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC, or HPLC).
- Upon completion of the reaction, filter off the immobilized lipase. The lipase can often be washed and reused.
- Remove the dimethyl adipate under reduced pressure to yield the crude ester product.
- Purify the ester product by an appropriate method, such as column chromatography or distillation.

Palladium-Catalyzed Cross-Coupling Reactions (A Green Alternative)

Palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Heck reactions, are powerful tools for the formation of carbon-carbon bonds. Traditionally, these reactions are carried out in solvents like toluene, DMF, or THF, which have significant health and environmental drawbacks. While specific literature on the use of dimethyl adipate in these reactions is still emerging, its properties make it a viable green alternative. Its high boiling point is particularly advantageous for reactions requiring elevated temperatures.

Conceptual Workflow for a Suzuki-Miyaura Coupling



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Caption: A generalized workflow for a Suzuki-Miyaura cross-coupling reaction, where dimethyl adipate can be used as a green solvent.

Generalized Protocol for a Suzuki-Miyaura Coupling in Dimethyl Adipate

This generalized protocol is provided as a starting point for researchers wishing to explore dimethyl adipate as a green solvent for Suzuki-Miyaura reactions. Optimization of the catalyst system, base, and temperature will be necessary for specific substrates.

Materials:

- Aryl halide (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%)
- Base (e.g., K₂CO₃, 2.0 mmol)
- Dimethyl adipate (5 mL)

Procedure:

- To a Schlenk flask, add the aryl halide, arylboronic acid, palladium catalyst, and base.
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add degassed dimethyl adipate to the flask via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-120 °C) with stirring.
- Monitor the reaction progress by TLC, GC, or HPLC.
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Generalized Protocol for a Heck Reaction in Dimethyl Adipate

Similar to the Suzuki-Miyaura coupling, this is a generalized protocol.

Materials:

- Aryl halide (1.0 mmol)
- Alkene (1.2 mmol)
- Palladium catalyst (e.g., Pd(OAc)₂, 1-5 mol%)
- Ligand (e.g., PPh₃, 2-10 mol%)
- Base (e.g., Et₃N, 1.5 mmol)
- Dimethyl adipate (5 mL)

Procedure:

- Follow the same setup procedure as for the Suzuki-Miyaura coupling to ensure an inert atmosphere.
- Add the aryl halide, palladium catalyst, and ligand to the Schlenk flask.
- Add degassed dimethyl adipate, followed by the alkene and the base.
- Heat the reaction mixture with stirring (typically 100-140 °C).
- Monitor the reaction progress.
- Upon completion, cool the reaction, and perform a standard aqueous workup.
- Purify the product by column chromatography or distillation.

Comparison with Other Solvents

Dimethyl adipate offers a compelling profile when compared to both traditional and other green solvents.

Table 3: Comparison of Dimethyl Adipate with Other Solvents

Solvent	Boiling Point (°C)	Flash Point (°C)	Key Hazards	Green Chemistry Considerations
Dimethyl Adipate	227-230	107	Low toxicity	Readily biodegradable, low volatility
Toluene	111	4	Flammable, toxic	Volatile organic compound (VOC)
N,N-Dimethylformamide (DMF)	153	58	Toxic, reproductive hazard	High-boiling VOC, difficult to remove
Dichloromethane (DCM)	40	N/A	Carcinogen, volatile	Halogenated solvent, environmental persistence
γ -Valerolactone (GVL)	207	96	Low toxicity	Bio-derived, biodegradable
2-Methyltetrahydrofuran (2-MeTHF)	80	-11	Flammable	Bio-derived, forms peroxides

Conclusion

Dimethyl adipate is a versatile and environmentally friendly solvent with significant potential in modern organic synthesis. Its favorable physical and toxicological properties, combined with its high boiling point, make it a suitable replacement for hazardous conventional solvents in a variety of reactions. While further research is needed to fully explore its applicability across the spectrum of organic transformations, the provided protocols offer a solid foundation for researchers and drug development professionals to begin incorporating this green solvent into their synthetic strategies, thereby contributing to a more sustainable future for the chemical

industry. Dimethyl adipate is also used in the synthesis of active pharmaceutical ingredients (APIs) and as a plasticizer.[6]

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